

An In-depth Technical Guide to Methyldiphenylsilane: Molecular Structure and Weight

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Compound of Interest		
Compound Name:	Methyldiphenylsilane	
Cat. No.:	B1368167	Get Quote

This guide provides a comprehensive overview of the molecular structure, weight, and key physicochemical properties of **methyldiphenylsilane**, tailored for researchers, scientists, and professionals in drug development.

Molecular Structure and Identity

Methyldiphenylsilane is an organosilicon compound featuring a central silicon atom bonded to two phenyl groups, one methyl group, and a hydrogen atom. Its chemical structure is foundational to its utility in various chemical syntheses.

The molecular formula for **methyldiphenylsilane** is C₁₃H₁₄Si.[1][2] Key identifiers for this compound are its CAS Number, 776-76-1, and its IUPAC name, methyl(diphenyl)silane.[1] The connectivity of the atoms can be represented by the SMILES string: C--INVALID-LINK--C2=CC=CC=C2.[1]

Molecular Weight

The molecular weight of **methyldiphenylsilane** is a critical parameter for stoichiometric calculations in chemical reactions. Based on its molecular formula, the computed molecular weight is approximately 198.33 g/mol .[1] Various sources report this value as 198.34 g/mol .[2] [3][4][5]



Physicochemical Data

A summary of the key quantitative data for **methyldiphenylsilane** is presented in the table below for easy reference and comparison. This data is compiled from various chemical databases and suppliers.

Property	Value	Source
Molecular Formula	C13H14Si	[1][2]
Molecular Weight	198.34 g/mol	[2][4][5]
CAS Number	776-76-1	[1][2][3][4]
Appearance	Colorless clear liquid	[2]
Melting Point	20 °C	[2][3]
Boiling Point	91 °C / 1 mmHg	[2]
Density	1.00 g/mL	[2]
Refractive Index	n20/D 1.57	[2]

Experimental Protocols

The physicochemical properties listed above are determined through standard laboratory techniques. While the provided sources are chemical catalogs and databases that do not detail specific experimental protocols for this compound, the general methodologies are well-established:

- Melting Point: The melting point is determined by slowly heating a small sample of the
 substance and observing the temperature at which it transitions from a solid to a liquid. For a
 substance that is a liquid at room temperature, this would involve cooling the sample until it
 freezes and then determining the melting point upon warming.
- Boiling Point: The boiling point at reduced pressure (e.g., 1 mmHg) is measured using vacuum distillation. The temperature at which the liquid boils and its vapor pressure equals the pressure of the system is recorded as the boiling point.



- Density: The density is typically measured using a pycnometer or a digital density meter,
 which determines the mass of a known volume of the liquid at a specific temperature.
- Refractive Index: The refractive index is measured using a refractometer, which quantifies
 the extent to which light is bent as it passes through the liquid. This is a characteristic
 property of a pure substance.

Molecular Visualization

The following diagram illustrates the molecular structure of **methyldiphenylsilane**, highlighting the central silicon atom and its substituents.

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References

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